

2-Undecanone volatile organic compound VOC

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Compound Focus: 2-Undecanone

CAS No.: 112-12-9

Cat. No.: S560417

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Detailed Experimental Protocols

For researchers looking to replicate key findings, here are the methodologies from the cited studies.

Protocol 1: Investigating Immunomodulatory Effects on Neutrophils [1]

This protocol outlines the methods for studying the dual role of **2-Undecanone** in neutrophil activation and suppression.

- **1. In Vivo Neutrophil Recruitment**
 - **Procedure:** Administer **2-Undecanone** (specific vehicle not detailed) into the peritoneal cavity of mice. After a set period, collect peritoneal fluid by lavage with PBS. Count the number of recruited neutrophils using a hemocytometer or flow cytometry.
- **2. In Vitro Neutrophil Migration (Chemotaxis) Assay**
 - **Procedure:** Isolate neutrophils from mouse bone marrow or peripheral blood. Use a transwell or similar chamber system. Place neutrophils in the upper chamber and **2-Undecanone** (e.g., 200 μ M) in the lower chamber as a chemoattractant. Allow cells to migrate for a defined period (e.g., 1-2 hours). Count the neutrophils that migrated to the lower chamber. To test the Gai-protein dependency, pre-treat neutrophils with Pertussis Toxin (PTX) before the assay.
- **3. Intracellular Calcium Measurement**
 - **Procedure:** Load isolated neutrophils with a fluorescent calcium indicator (e.g., Fluo-4 AM). Stimulate the cells with **2-Undecanone** and monitor the fluorescence intensity in real-time.

using a fluorescence microscope or plate reader. To confirm PLC involvement, pre-incubate cells with the PLC inhibitor U-73122 or its inactive analog U-73343 as a control.

- **4. Bactericidal Activity Assay**

- **Procedure:** Co-incubate isolated neutrophils with *P. aeruginosa* bacteria and **2-Undecanone**. After incubation, lyse the neutrophils to release internalized bacteria. Plate the lysates on agar plates and count the resulting colony-forming units (CFUs) to determine bacterial survival compared to control groups without **2-Undecanone**.

- **5. NETosis Induction and Quantification**

- **Procedure:** Seed neutrophils on coverslips and stimulate with *P. aeruginosa*-derived LPS in the presence or absence of **2-Undecanone**. After fixation, stain the cells with a DNA-binding dye (e.g., DAPI or Sytox Green) and an antibody against neutrophil elastase (NE). Use fluorescence microscopy to visualize and quantify the formation of web-like structures (NETs) where DNA co-localizes with NE.

Protocol 2: Assessing Nematicidal and Repellent Activity [2]

This protocol describes the methods used to determine the dual repellent and toxic effects of **2-Undecanone** on nematodes.

- **1. Chemotaxis (Repellent) Assay**

- **Procedure:** Use a standard chemotaxis assay plate or device. Place a droplet of **2-Undecanone** (1-5 mg/mL) on one side and a control solvent on the other. Introduce a synchronized population of *C. elegans* worms at the center. After a set time (e.g., 1 hour), count the number of worms on each side.
- **Calculation:** Calculate the Chemotaxis Index (CI) as (Number of worms in control area - Number in test area) / Total number of worms. A negative CI indicates repellent behavior.
- **Neuron Identification:** Use mutant strains of *C. elegans* deficient in specific olfactory neurons (e.g., *lim-4* mutants for AWB neurons) and repeat the assay to identify neurons required for sensing the compound.

- **2. Lysosomal Membrane Integrity Assay (in vivo)**

- **Procedure:** Use a transgenic *C. elegans* strain expressing a GFP-tagged lysosomal membrane protein (e.g., LMP-1::GFP). Treat the worms with **2-Undecanone** (60-80 µg/mL) or subject them to heat shock as a positive control for lysosomal rupture. Observe under a fluorescence microscope. Intact lysosomes appear as distinct puncta, while ruptured lysosomes show a diffuse GFP signal throughout the cytosol.

- **3. Intracellular Calcium Measurement (in vivo)**

- **Procedure:** Use a transgenic *C. elegans* strain expressing a FRET-based calcium indicator (e.g., strain rnyEx109 expressing d3cpv). Treat the worms with **2-Undecanone** and measure

the change in the FRET ratio using fluorescence microscopy. An increase in the FRET ratio indicates a rise in intracellular calcium concentration.

Chemical and Market Profile

For R&D and scale-up considerations, the basic chemical profile and market context of **2-Undecanone** are provided below.

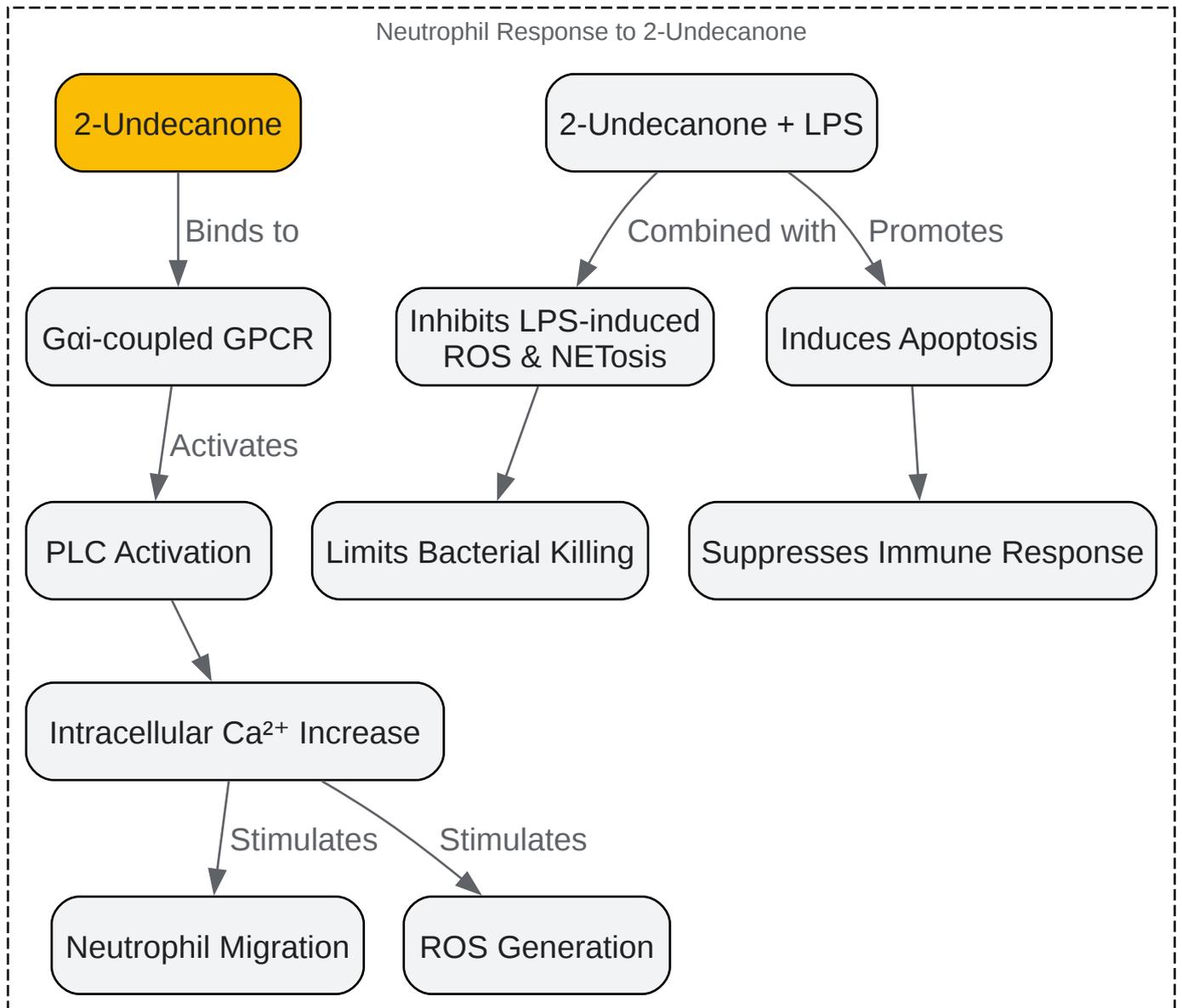
Property	Specification
CAS Number	112-12-9 [3] [4]
Molecular Formula	C ₁₁ H ₂₂ O [3] [4]
Molecular Weight	170.29 g/mol [3] [4]
Physical Form	Clear, colorless to light yellow liquid [4]
Odor	Waxy, fruity, creamy, citrus-like [4]
Boiling Point	231-232 °C [4]
Solubility	Soluble in chloroform, DMSO, acetone; insoluble in water [3] [4]

The compound finds applications in **pharmaceuticals, flavors, and fragrances**, with a global market that is steadily growing. This growth is driven by demand for natural ingredients and its use as a pharmaceutical intermediate [5] [6]. Leading players are primarily specialty chemical manufacturers [6].

Signaling Pathway Diagrams

The following diagrams illustrate the key molecular mechanisms of **2-Undecanone** action based on the reviewed studies.

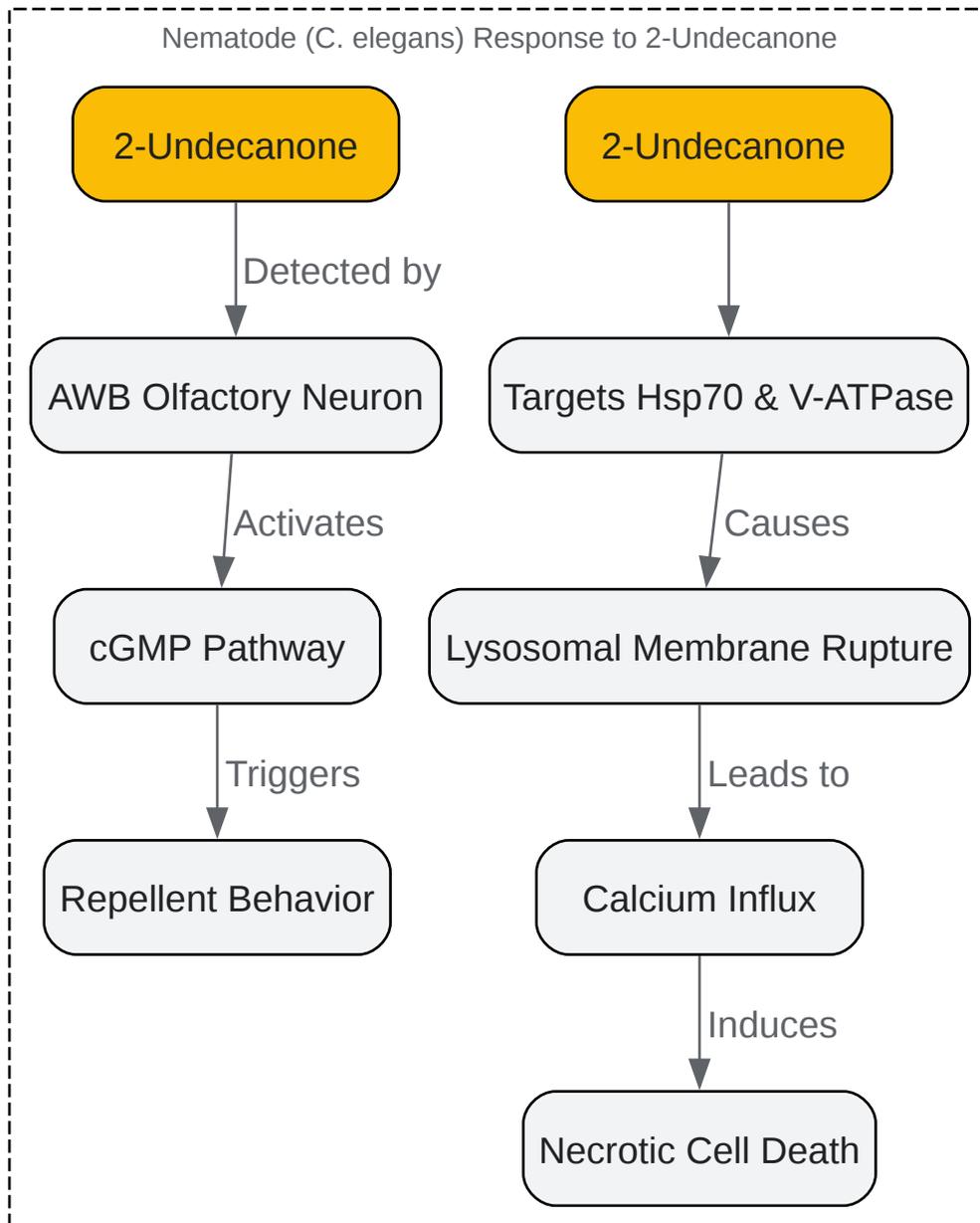
Diagram 1: 2-Undecanone Modulates Neutrophil Activity



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This diagram shows the dual role of **2-Undecanone**: it activates neutrophils via a Gi-PLC pathway but suppresses their defense functions when combined with bacterial LPS [1].

Diagram 2: 2-Undecanone's Dual Nematicidal Action



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This chart outlines the two-pronged mechanism against nematodes: repellency mediated by AWB neurons and contact toxicity via lysosomal disruption leading to cell death [2].

Key Takeaways for Researchers

- **Dose-Dependent Effects:** The biological activity of **2-Undecanone** is highly concentration-dependent. Low concentrations may act as signaling molecules, while higher concentrations are toxic

[1] [2].

- **Therapeutic Potential:** Its immunomodulatory properties suggest potential for managing inflammatory conditions, while its nematocidal activity positions it as a candidate for biopesticide development.
- **Areas for Further Research:** While signaling pathways are being elucidated, the exact molecular targets in human immune cells remain an area of active investigation.

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References

1. - 2 derived from Pseudomonas aeruginosa modulates the... Undecanone [pmc.ncbi.nlm.nih.gov]
2. Different concentrations of 2-Undecanone triggers ... [nature.com]
3. - 2 | CAS:112-12-9 | High Purity | Manufacturer BioCrick Undecanone [biocrick.com]
4. 2-Undecanone | 112-12-9 [chemicalbook.com]
5. 2-Undecanone Market Future Outlook 2025–2033: Growth ... [linkedin.com]
6. IBI-246 (2-Undecanone) 2025-2033 Overview [archivemarketresearch.com]

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